

Technical Guide: Physicochemical Properties of 2-Amino-6-chloropyrazine

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Compound of Interest

Compound Name: 2-Amino-6-Chloropyrazine

Cat. No.: B134898

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **2-Amino-6-chloropyrazine**, a key intermediate in the synthesis of various pharmaceuticals.^[1] The information presented herein is intended to support research and development activities by providing essential data on its physical appearance and melting point, along with standardized methodologies for their determination.

Core Physicochemical Data

The quantitative data for **2-Amino-6-chloropyrazine** (CAS Number: 33332-28-4) are summarized in the table below for ease of reference and comparison.^{[1][2][3]}

Property	Value	References
Appearance	White to brown powder to crystal	^[1]
Melting Point	151 - 156 °C	^[1]
Molecular Formula	C ₄ H ₄ ClN ₃	^{[1][2][3]}
Molecular Weight	129.55 g/mol	^{[1][2]}
Solubility	Soluble in dimethyl sulfoxide and methanol	^{[3][4]}

Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of the appearance and melting point of a solid chemical compound like **2-Amino-6-chloropyrazine**.

Determination of Physical Appearance

Objective: To visually inspect and describe the physical form, color, and general characteristics of the substance.

Methodology:

- **Sample Preparation:** A small, representative sample of **2-Amino-6-chloropyrazine** is placed on a clean, white, non-reactive surface, such as a watch glass or a piece of weighing paper.
- **Visual Inspection:** The sample is observed under good lighting conditions, preferably diffuse daylight or a standardized light source.
- **Color Assessment:** The color of the material is described as accurately as possible (e.g., white, off-white, light brown).
- **Form and Habit:** The physical form of the solid is characterized (e.g., powder, crystalline). If crystalline, the crystal habit (e.g., needles, plates) is noted if observable.
- **Documentation:** The observations are recorded, providing a comprehensive description of the substance's appearance.

Determination of Melting Point

Objective: To determine the temperature range over which the solid material transitions to a liquid.

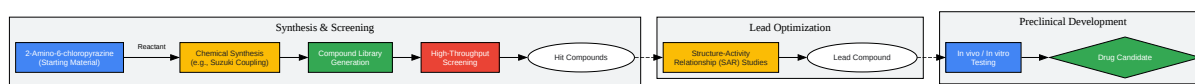
Methodology (Capillary Method):

- **Sample Preparation:** A small amount of finely powdered, dry **2-Amino-6-chloropyrazine** is packed into a capillary tube to a height of 2-3 mm.

- **Apparatus Setup:** The packed capillary tube is placed in a calibrated melting point apparatus. The apparatus is equipped with a heating block or oil bath, a thermometer or temperature probe, and a means of observing the sample.
- **Heating Rate:** The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to approach the expected melting point. Within 20°C of the expected melting point, the heating rate is reduced to 1-2°C per minute to ensure thermal equilibrium.
- **Observation:** The sample is observed carefully through the magnifying lens of the apparatus.
- **Melting Range Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the last solid particle melts is recorded as the completion of melting. The melting point is reported as this range.
- **Calibration:** The accuracy of the thermometer and apparatus should be regularly verified using certified melting point standards.

Role in Pharmaceutical Development

2-Amino-6-chloropyrazine is a versatile building block in medicinal chemistry, notably in the synthesis of novel therapeutic agents.^[1] Its structure is particularly valuable for developing compounds with targeted biological activity.^[1] For instance, it is utilized in the preparation of A₂B adenosine receptor antagonists.^{[4][5]} The following diagram illustrates a generalized workflow for the use of **2-Amino-6-chloropyrazine** in a drug discovery context.



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Caption: Generalized workflow for the use of **2-Amino-6-chloropyrazine** in drug discovery.

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